

Comparative Analysis of Enpp/Carbonic Anhydrase-IN-2 Binding Affinity

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Compound of Interest

Compound Name: *Enpp/Carbonic anhydrase-IN-2*

Cat. No.: *B12407910*

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Executive Summary

Enpp/Carbonic anhydrase-IN-2 (also known as Compound 1i) is a first-in-class, dual-targeting small molecule inhibitor designed to modulate the hypoxic and immunosuppressive tumor microenvironment. It simultaneously targets Ectonucleotide pyrophosphatase/phosphodiesterase (Enpp) enzymes and tumor-associated Carbonic Anhydrases (CA).

This guide provides a technical comparison of IN-2 against its predecessor (IN-1) and standard single-target inhibitors. The data highlights IN-2's superior potency against CA-IX (

M) and NPP3 (

M), positioning it as a critical tool for researching cancer cell metabolism and immune evasion.

Chemical Identity & Mechanism of Action

Chemical Structure[1][2]

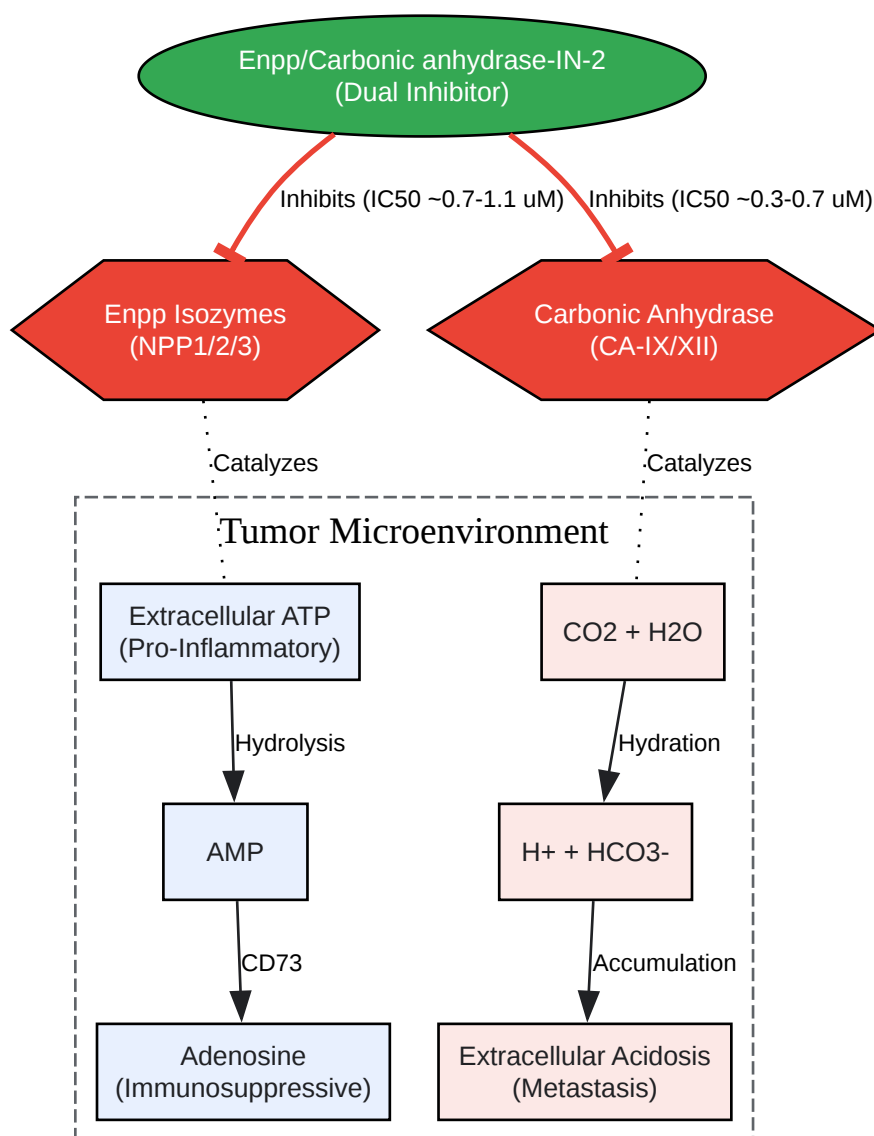
- Chemical Name: 4-(adamantane-1-amido)phenyl 4-fluorobenzene-1-sulfonate
- CAS Number: 2883495-39-2[1]

- Core Scaffold: Adamantane derivative linked to a benzenesulfonate moiety.
- Structural Logic: The adamantyl group provides lipophilicity for membrane penetration and steric bulk to fit the hydrophobic pockets of Enpp, while the sulfonate/sulfonamide-like motif coordinates the Zinc ion () in the Carbonic Anhydrase active site.

Dual-Targeting Mechanism

Enpp/Carbonic anhydrase-IN-2 disrupts two distinct but synergistic survival pathways in solid tumors:

- pH Regulation (CA-IX/XII): Inhibits the hydration of to bicarbonate () and protons (), preventing the acidification of the extracellular space which drives metastasis and drug resistance.
- Purinergic Signaling (Enpp/NPP): Blocks the hydrolysis of extracellular ATP into AMP (and subsequently Adenosine). Adenosine is a potent immunosuppressor that inhibits T-cell activity; blocking this pathway restores anti-tumor immunity.



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Figure 1: Dual mechanism of action targeting purinergic signaling and pH regulation.[2]

Comparative Binding Affinity Analysis

The following data compares **Enpp/Carbonic anhydrase-IN-2** (Compound 1i) with its analog IN-1 (Compound 1e) and standard single-target inhibitors.

Primary Inhibition Data () [2]

Target Enzyme	Enpp/CA-IN-2 (M)	Enpp/CA-IN-1 (M)	Standard Control (M)	Selectivity Insight
CA-IX (Hypoxia)	0.33	0.88	0.03 (Acetazolamide)	IN-2 is 2.6x more potent than IN-1 against CA-IX.
CA-XII (Hypoxia)	0.68	N/A	0.005 (Acetazolamide)	Moderate potency; retains selectivity over cytosolic CAs.
NPP1 (Calcification)	1.13	1.36	~0.2 (PSB-12379)	Comparable to IN-1; moderate inhibitor.
NPP2 (Autotaxin)	1.07	1.35	~0.01 (PF-8380)	Consistent inhibition across NPP isoforms.
NPP3 (Allergy/Cancer)	0.74	3.00	N/A	IN-2 is 4x more potent than IN-1 against NPP3.

Performance Interpretation

- **Enpp Selectivity:** Unlike specific inhibitors that target only NPP1 or NPP2, IN-2 acts as a pan-Enpp inhibitor with a slight preference for NPP3. This is advantageous in heterogeneous tumors where multiple isozymes are overexpressed.
- **CA Selectivity:** IN-2 shows sub-micromolar potency against the tumor-associated transmembrane isoforms (CA-IX and CA-XII). While less potent than the nanomolar clinical standard Acetazolamide, its dual activity provides a "two-hit" therapeutic benefit that Acetazolamide lacks.
- **Structure-Activity Relationship (SAR):** The introduction of the 4-fluorobenzene sulfonate group in IN-2 (vs. the unsubstituted or different substitution in IN-1) significantly improves

binding affinity to the hydrophobic pocket of CA-IX and the active site of NPP3.

Experimental Protocols for Validation

To validate the binding affinity data presented above, researchers should utilize the following enzymatic assay protocols. These are colorimetric assays based on the cleavage of p-nitrophenyl (p-NP) derivatives.

Enpp (NPP1/2/3) Inhibition Assay

Objective: Measure the release of p-nitrophenol from the substrate p-nitrophenyl thymidine 5'-monophosphate (p-Nph-5'-TMP).

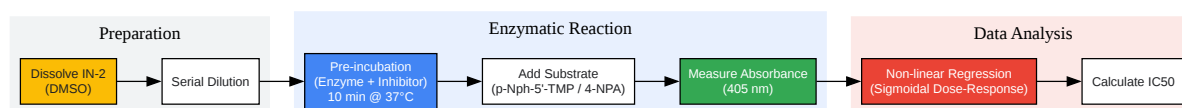
- Reagents:
 - Buffer: 50 mM Tris-HCl, pH 8.5, 5 mM MgCl₂, 0.1 mM EDTA.
 - Substrate: 5 mM p-Nph-5'-TMP.
 - Enzyme: Recombinant human NPP1, NPP2, or NPP3.
- Workflow:
 - Incubation: Mix 10 μL of IN-2 (varying concentrations) with 20 μL of enzyme solution. Incubate at 37°C for 10 minutes.
 - Reaction: Add 20 μL of substrate. Incubate at 37°C for 30 minutes.
 - Termination: Add 50 μL of 1.0 M NaOH to stop the reaction and maximize the yellow color of the product.

- Measurement: Read Absorbance at 405 nm.
- Calculation: Plot % Inhibition vs. Log[Concentration] to determine using non-linear regression.

Carbonic Anhydrase (CA) Esterase Assay

Objective: Measure the hydrolysis of 4-nitrophenyl acetate (4-NPA) to 4-nitrophenol.

- Reagents:
 - Buffer: 50 mM Tris-HCl, pH 7.6.
 - Substrate: 3 mM 4-NPA (dissolved in acetonitrile).
 - Enzyme: Recombinant hCA-IX or hCA-XII.
- Workflow:
 - Incubation: Mix inhibitor and enzyme in the buffer. Incubate at 25°C for 10 minutes.
 - Reaction: Add substrate (4-NPA).
 - Measurement: Monitor the increase in Absorbance at 400 nm kinetically for 15-30 minutes.
- Note: While the hydration method (stopped-flow) is the gold standard for , this esterase assay is the standard high-throughput method for determining values in comparative medicinal chemistry.



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Figure 2: Standardized workflow for determining IC50 values via colorimetric assays.

References

- Shahin, A. I., et al. (2023). Design and synthesis of new adamantyl derivatives as promising antiproliferative agents: Dual Enpp/Carbonic anhydrase inhibitors.[3] European Journal of Medicinal Chemistry, 246, 114958.[3]
- MedChemExpress (MCE). **Enpp/Carbonic anhydrase-IN-2** Product Monograph. MedChemExpress Catalog.
- Supuran, C. T. (2008). Carbonic anhydrases: novel therapeutic applications for inhibitors and activators. Nature Reviews Drug Discovery, 7(2), 168-181.
- Stefan, C., et al. (2005). The ectonucleotide pyrophosphatase/phosphodiesterase (NPP) family: structure, regulation and function. Archives of Biochemistry and Biophysics, 445(2), 295-305.

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Sources

- 1. Enpp/Carbonic anhydrase-IN-2 | 2883495-39-2 [sigmaaldrich.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Enpp/Carbonic anhydrase-IN-2 - Immunomart [immunomart.com]
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